

An In-depth Technical Guide on the Antibacterial Properties of Sulfachlorpyridazine Sodium

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Compound of Interest

Compound Name: **Sulfachlorpyridazine**

Cat. No.: **B1682503**

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This technical guide provides a comprehensive overview of the antibacterial properties of **Sulfachlorpyridazine** sodium, a sulfonamide antibiotic. The document details its mechanism of action, spectrum of activity, and known resistance mechanisms. It includes quantitative data on its efficacy, detailed experimental protocols, and visualizations of key biological pathways and experimental workflows.

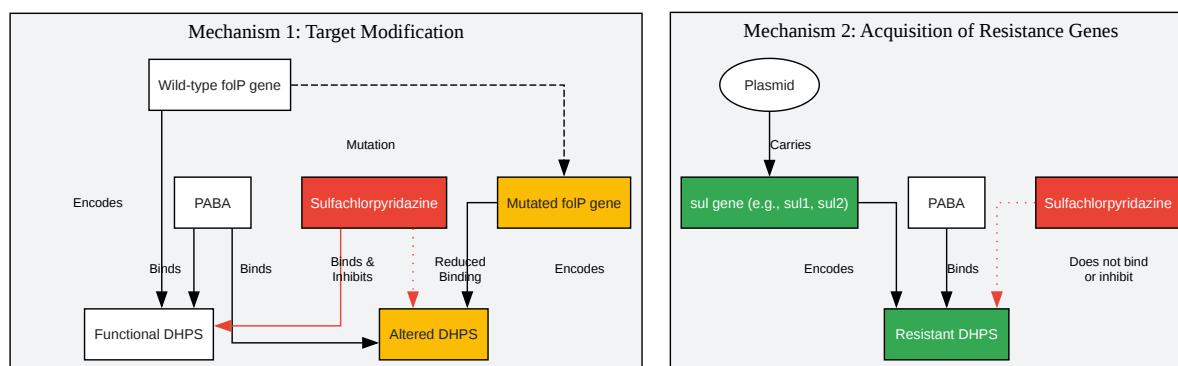
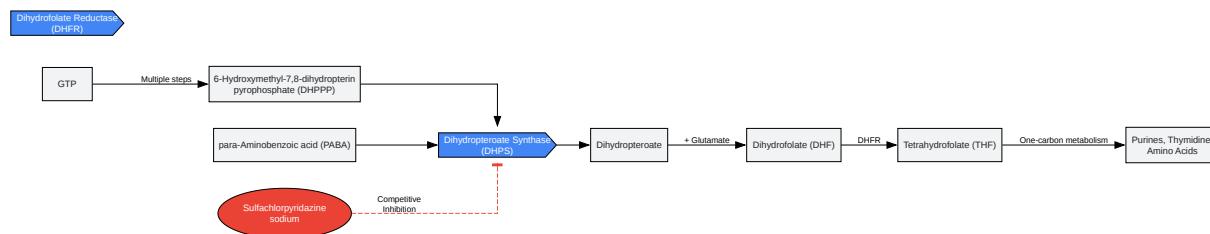
Mechanism of Action

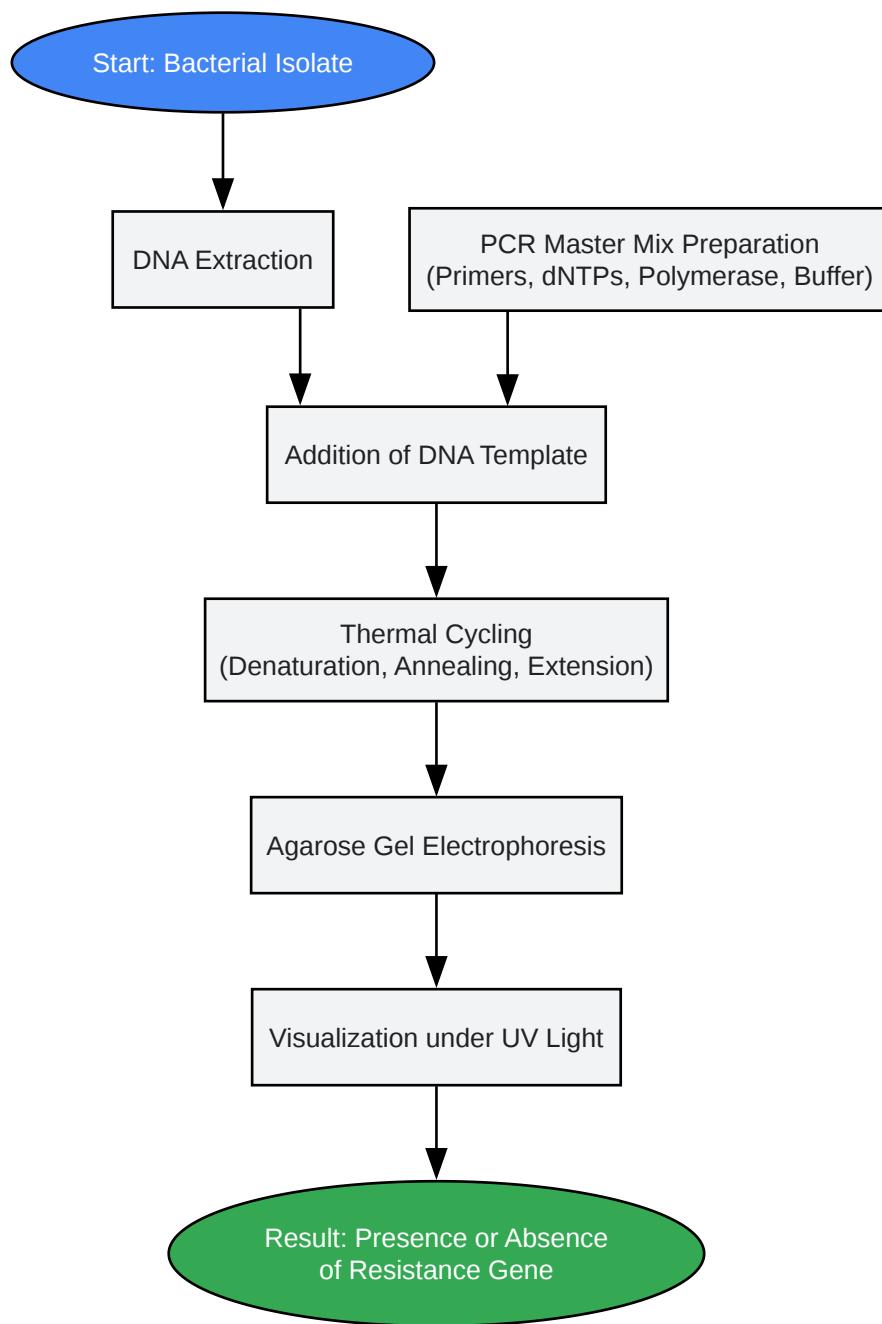
Sulfachlorpyridazine sodium exerts its bacteriostatic effect by acting as a competitive inhibitor of the bacterial enzyme dihydropteroate synthase (DHPS).^[1] This enzyme is crucial for the synthesis of dihydrofolic acid, a precursor to tetrahydrofolic acid (THF). THF is an essential cofactor in the synthesis of purines, thymidine, and certain amino acids, which are vital for DNA synthesis, repair, and overall bacterial cell growth and replication.

Structurally, **Sulfachlorpyridazine** sodium mimics the natural substrate of DHPS, para-aminobenzoic acid (PABA). This structural similarity allows it to bind to the active site of DHPS, thereby preventing the condensation of PABA with 6-hydroxymethyl-7,8-dihydropterin pyrophosphate (DHPPP). This inhibition halts the folic acid synthesis pathway in susceptible bacteria. Mammalian cells are not affected by sulfonamides because they obtain folic acid from their diet and lack the DHPS enzyme.^[1]

Signaling Pathway: Bacterial Folic Acid Synthesis

The following diagram illustrates the bacterial folic acid synthesis pathway and the point of inhibition by **Sulfachlorpyridazine** sodium.





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References

- 1. Broth microdilution - Wikipedia [en.wikipedia.org]
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